

Part 1: Deconstruction of the IUPAC Name and Identification of Plausible Structures

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Compound of Interest

Compound Name: 2-(2-Bromo-6-cyano-3-fluorophenyl)acetic acid

CAS No.: 1807022-28-1

Cat. No.: B1410702

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The name "**2-(2-Bromo-6-cyano-3-fluorophenyl)acetic acid**" indicates a phenylacetic acid with the following substituents on the phenyl ring:

- A bromine atom at the 2-position.
- A cyano group at the 6-position.
- A fluorine atom at the 3-position.

While a definitive entry for this exact structure is not prominent, several close analogs are well-documented and commercially available. The following sections will focus on these validated compounds, providing a robust technical overview.

Confirmed Analog 1: 2-(2-Bromo-3-fluorophenyl)acetic acid

This compound is a close structural analog, differing only by the absence of the cyano group. It is a well-characterized molecule with established properties and commercial availability.

- IUPAC Name: 2-(2-bromo-3-fluorophenyl)acetic acid[1]
- CAS Number: 958454-33-6[1]
- Molecular Formula: C₈H₆BrFO₂[1]
- Molecular Weight: 233.03 g/mol [1]

Confirmed Analog 2: 2-(2-Bromo-6-fluorophenyl)acetic acid

This analog features the bromo and fluoro groups at the specified 2- and 6-positions, but also lacks the cyano group.

- IUPAC Name: 2-(2-bromo-6-fluorophenyl)acetic acid[2]
- CAS Number: 1214322-99-2[2]
- Molecular Formula: C₈H₆BrFO₂[2]
- Molecular Weight: 233.04 g/mol [2]

Confirmed Analog 3: 2-(4-Bromo-2-cyano-6-fluorophenyl)acetic acid

A patent exists for the synthesis of this isomer, which contains all the specified functional groups but with the bromine at the 4-position instead of the 2-position.[3] This compound is a significant intermediate in organic synthesis.[3]

Due to the confirmed existence and documented synthesis of "2-(4-Bromo-2-cyano-6-fluorophenyl)acetic acid," this guide will proceed with a detailed exploration of this molecule, as it represents the closest structural and functional match to the original query.

Part 2: A Technical Guide to 2-(4-Bromo-2-cyano-6-fluorophenyl)acetic acid

This section will provide a comprehensive overview of 2-(4-Bromo-2-cyano-6-fluorophenyl)acetic acid, a key intermediate in medicinal chemistry and organic synthesis.[3]

Physicochemical Properties

A summary of the key physicochemical properties is presented in the table below.

Property	Value	Source
Molecular Formula	C ₉ H ₅ BrFNO ₂	[Calculated]
Molecular Weight	258.05 g/mol	[Calculated]
Appearance	[Not specified in patent]	
Solubility	[Not specified in patent]	

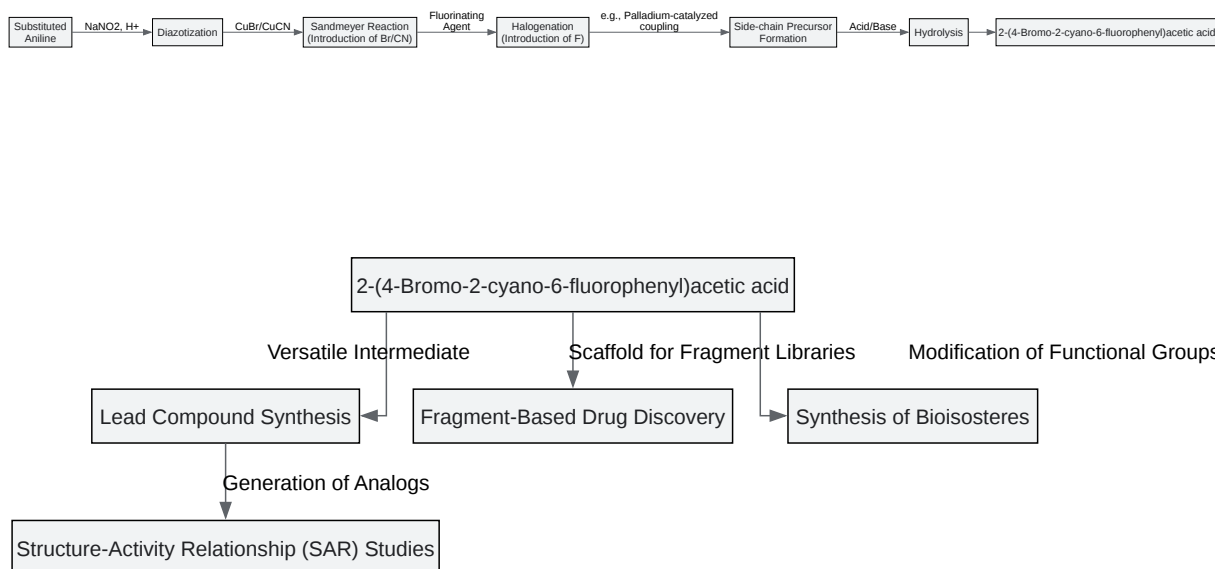
Synthesis Pathway

The synthesis of 2-(4-bromo-2-cyano-6-fluorophenyl)acetic acid is a multi-step process that is crucial for its application as a building block in drug discovery.[3] The general synthetic approach involves the construction of the substituted phenyl ring followed by the introduction of the acetic acid moiety. Phenylacetic acid derivatives are important medical intermediates.[3]

A patented method for the synthesis of 2-(4-bromo-2-cyano-6-fluorophenyl)acetic acid has been described.[3] The synthesis involves a sequence of reactions starting from a substituted aniline. While the full details of the starting materials are not disclosed in the provided abstract, the key steps of similar syntheses often include:

- **Diazotization and Sandmeyer Reaction:** Conversion of an amino group on the aromatic ring to a bromo or cyano group.
- **Halogenation:** Introduction of the bromo and fluoro substituents at specific positions on the aromatic ring.
- **Side-chain formation:** Introduction of the acetic acid moiety, often via a precursor like a benzyl cyanide which is then hydrolyzed.[3][4]

The following diagram illustrates a generalized workflow for the synthesis of substituted phenylacetic acids, based on common organic chemistry principles and information from related syntheses.[5]



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Sources

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